Application Notes and Protocols for Intranasal Melevodopa Hydrochloride Delivery Systems

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Compound of Interest

Compound Name:	*Melevodopa hydrochloride*
CAS No.:	*1421-65-4*
Cat. No.:	*B1676179*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the research and development of intranasal delivery systems for **Melevodopa hydrochloride** (a water-soluble ester prodrug of levodopa). The aim of these systems is to provide a non-invasive, rapid-onset alternative for the treatment of Parkinson's disease, potentially bypassing the gastrointestinal tract and first-pass metabolism to deliver levodopa directly to the brain.[1][2][3]

Introduction to Intranasal Melevodopa Delivery

Melevodopa hydrochloride is investigated for intranasal administration to leverage the unique anatomy of the nasal cavity, which offers a large surface area for drug absorption and a direct pathway to the central nervous system via the olfactory and trigeminal nerves.[1][2] This route of administration is being explored to achieve rapid systemic absorption and brain targeting of levodopa, which could be particularly beneficial for managing "off" episodes in Parkinson's disease patients.[4][5] Research has focused on various formulations, including powders, nanoparticles, and in situ gels, to enhance bioavailability and brain drug delivery.[1][6][7]

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Formulation Strategies and Characterization

A variety of formulation approaches have been explored to optimize the intranasal delivery of Melevodopa and Levodopa. The selection of excipients and formulation type is critical to achieving desired characteristics such as stability, mucoadhesion, and controlled release.

Nanoparticulate Systems

Nanoparticles, such as those made from chitosan or poly(lactic-co-glycolic acid) (PLGA), have been shown to improve the brain uptake of levodopa.[7][8] These systems can protect the drug from enzymatic degradation, enhance its permeation across the nasal mucosa, and provide sustained release.[1][8]

In Situ Gelling Systems

Thermo-reversible gels, often formulated with poloxamers, are liquid at room temperature for ease of administration and transform into a gel at body temperature.[7] This in situ gelling property increases the residence time of the formulation in the nasal cavity, allowing for enhanced drug absorption.[9]

Powder Formulations

Dry powder formulations of Melevodopa have been investigated for their potential to offer better stability compared to liquid formulations.[10] Excipients like hydroxypropyl methylcellulose (HPMC) can be included to improve mucoadhesion and control the release of the drug.[11]

Data Presentation: Formulation and Pharmacokinetic Parameters

The following tables summarize quantitative data from various studies on intranasal Melevodopa and Levodopa delivery systems.

Table 1: Physicochemical Properties of Intranasal Formulations

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Formulation Type	Polymer/ Excipient	Drug	Particle Size (nm)	Encapsulation Efficiency (%)	Drug Loading (%)	Reference
Chitosan Nanoparticles	Chitosan/TPP	Levodopa	187.3 - 210.4	Up to 89.78	-	[1]
Chitosan Nanoparticles	Chitosan	Levodopa & Selegiline	109.9 ± 1.30	91.03 ± 3.02 (Levodopa)	-	[1]
Gelatin Microspheres	Gelatin	Levodopa	16,200 ± 4,200	-	-	[1]
PLGA Nanoparticles	PLGA	Levodopa	-	-	-	[8]

Table 2: In Vitro and Ex Vivo Permeation Data

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Formulation Type	Membrane	Permeation Rate (Jss)	Enhancement Ratio	Reference
Levodopa In Situ Gel with α-bisabolol	Porcine Nasal Mucosa	2.00 $\mu g \cdot cm^{-2} \cdot min^{-1}$	-	[12]
Levodopa In Situ Gel (reference)	Porcine Nasal Mucosa	1.35 $\mu g \cdot cm^{-2} \cdot min^{-1}$	-	[12]
Melevodopa Powder Formulations	Rabbit Nasal Mucosa	1.07 ± 0.39 $mg/cm^2/hr$ (appearance of L-dopa)	-	[10][13]
Melevodopa Solution Formulations	Rabbit Nasal Mucosa	0.35 ± 0.08 $mg/cm^2/hr$ (appearance of L-dopa)	-	[10][13]
Levodopa Pharmacosomes (F7)	Porcine Nasal Mucosa	302.13 $\mu g/cm^2/hr$	3.12 (vs. drug solution)	[14]

Table 3: In Vivo Pharmacokinetic Parameters in Animal Models

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Formulation	Animal Model	Route	Absolute Bioavailability (%)	Cmax	Tmax	AUC (brain)/ AUC (plasma)	Reference
Levodopa Nasal Preparation with C-dopa	Rat	Intranasal	45.4	-	< 30 min	-	[4]
Levodopa Oral Preparation with C-dopa	Rat	Oral	17.7	-	-	-	[4]
Melevodopa Nasal Powder with Carbopol	Rat	Intranasal	82.4	-	-	0.98 - 1.08	[6]
Melevodopa Nasal Powder without Carbopol	Rat	Intranasal	66.7	-	-	-	[6]
Levodopa Oral Preparation	Rat	Oral	16.2	-	-	0.69	[6]
Levodopa-loaded Chitosan	-	Intranasal	-	17-fold higher dopamin	-	1.4-fold enhanced brain	[1]

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Nanoparticles				e concentration in brain vs. solution		bioavailability of dopamine	
L-DOPA - PC Nasal Drops	Rabbit	Intranasal	244.4 (relative to Madopar 125)	-	-	-	
Levodopa Hydrogel	Mouse	Intranasal	4.1 times more brain uptake than intravenous	-	10 min	-	[9]
Levodopa-loaded Chitosan Nanoparticles	-	Intranasal	-	-	60 min	-	

Experimental Protocols

Protocol for Preparation of Chitosan Nanoparticles Loaded with Levodopa

This protocol is based on the ionic gelation method.[7]

Materials:

- Levodopa
- Chitosan (low molecular weight)

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- Sodium tripolyphosphate (TPP)
- Acetic acid
- Purified water

Procedure:

- Prepare a chitosan solution (e.g., 0.1% w/v) by dissolving chitosan in a dilute acetic acid solution (e.g., 1% v/v) with magnetic stirring until a clear solution is obtained.
- Dissolve Levodopa in the chitosan solution.
- Prepare a TPP solution (e.g., 0.1% w/v) in purified water.
- Add the TPP solution dropwise to the chitosan-drug solution under constant magnetic stirring at room temperature.
- Continue stirring for a specified period (e.g., 30-60 minutes) to allow for the formation of nanoparticles.
- The resulting nanoparticle suspension can be used directly or further processed (e.g., lyophilized) for characterization and in vivo studies.

Protocol for In Vitro Drug Release Study using Franz Diffusion Cell

This protocol describes a typical in vitro release study for intranasal formulations.[11]

Apparatus and Materials:

- Franz diffusion cell apparatus
- Synthetic or natural membrane (e.g., dialysis membrane, porcine nasal mucosa)
- Phosphate buffered saline (PBS), pH 6.4 (simulated nasal fluid)
- The test formulation (e.g., nanoparticle suspension, in situ gel)

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- Magnetic stirrer
- Water bath or heating block

Procedure:

- Mount the membrane on the Franz diffusion cell between the donor and receptor compartments, ensuring no air bubbles are trapped.
- Fill the receptor compartment with pre-warmed PBS (37°C) and place a small magnetic stir bar.
- Accurately apply a known quantity of the formulation onto the membrane in the donor compartment.
- Maintain the temperature of the apparatus at 37°C.
- At predetermined time intervals (e.g., 0.5, 1, 2, 4, 6, 8, 12, 24 hours), withdraw an aliquot of the medium from the receptor compartment and replace it with an equal volume of fresh, pre-warmed PBS to maintain sink conditions.
- Analyze the withdrawn samples for drug content using a validated analytical method, such as HPLC.
- Calculate the cumulative amount of drug released over time.

Protocol for Ex Vivo Permeation Study

This protocol outlines the procedure for assessing drug permeation across nasal mucosa.[12] [14]

Materials:

- Freshly excised animal nasal mucosa (e.g., porcine or rabbit)
- Franz diffusion cell apparatus
- Krebs-Ringer solution or other suitable physiological buffer

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- The test formulation
- Surgical tools for mucosa excision

Procedure:

- Obtain fresh nasal tissue from the animal and carefully excise the nasal mucosa.
- Mount the mucosal tissue on the Franz diffusion cell with the mucosal side facing the donor compartment.
- Follow steps 2-7 as described in the in vitro drug release protocol (Section 4.2), using a physiological buffer in the receptor compartment.
- At the end of the study, the mucosa can be washed to determine the amount of drug retained in the tissue.

Protocol for In Vivo Pharmacokinetic Study in Rats

This protocol provides a general outline for an in vivo pharmacokinetic study.[4][6] All animal procedures must be approved by an Institutional Animal Care and Use Committee.

Animals and Housing:

- Male Sprague-Dawley or Wistar rats (250-300 g)
- Standard laboratory conditions (12h light/dark cycle, controlled temperature and humidity, ad libitum access to food and water).

Procedure:

- Anesthetize the rats (e.g., with an intraperitoneal injection of ketamine/xylazine).
- For intranasal administration, carefully instill a known volume of the formulation into one nostril using a micropipette or a specialized nasal administration device.
- For intravenous administration (for bioavailability calculation), inject the drug solution into the tail vein.

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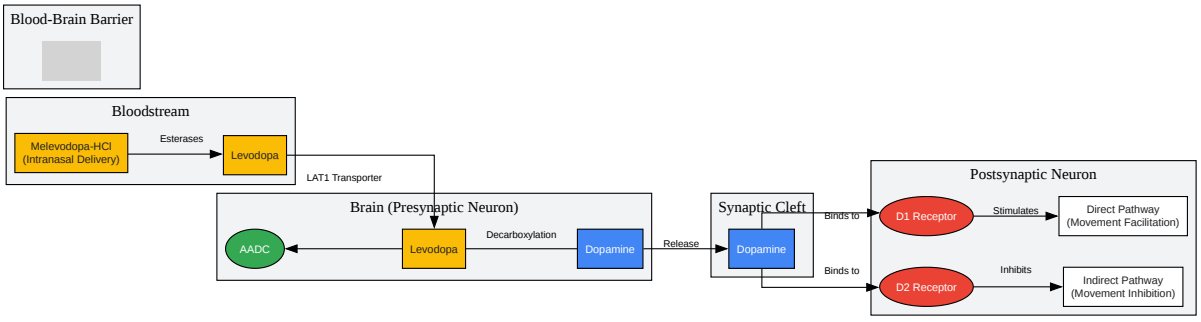
- For oral administration, administer the drug solution or suspension via oral gavage.
- Collect blood samples from the tail vein or jugular vein at predetermined time points (e.g., 5, 15, 30, 60, 120, 240, 360 minutes) into heparinized tubes.
- Centrifuge the blood samples to separate the plasma.
- At the end of the study, euthanize the animals and collect the brains.
- Process and store all plasma and brain tissue samples at -80°C until analysis.
- Quantify the concentration of Melevodopa and/or Levodopa in the plasma and brain homogenates using a validated analytical method (e.g., HPLC-UV or LC-MS/MS).
- Calculate the pharmacokinetic parameters (Cmax, Tmax, AUC, bioavailability) using appropriate software.

Signaling Pathways and Experimental Workflows

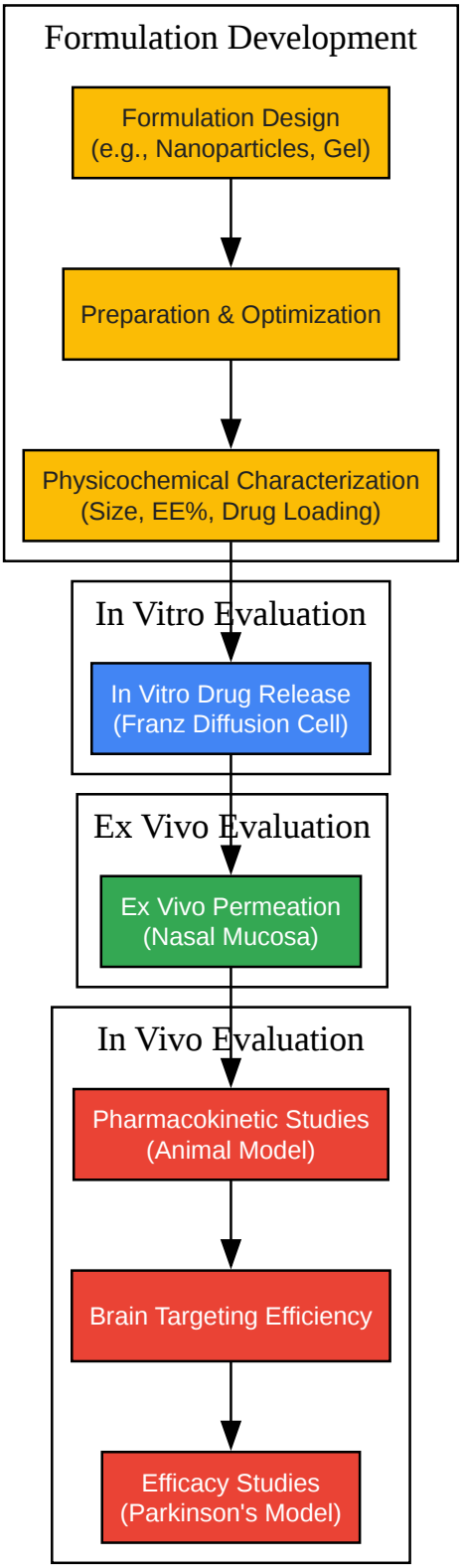
Levodopa to Dopamine Conversion and Signaling Pathway

Levodopa, the metabolic precursor of dopamine, is transported across the blood-brain barrier.[13] In the brain, it is converted to dopamine by the enzyme aromatic L-amino acid decarboxylase (AADC).[4][13] This newly synthesized dopamine is released into the synaptic cleft and binds to dopamine receptors (D1 and D2) on the postsynaptic neurons in the striatum, thereby restoring dopaminergic neurotransmission and alleviating the motor symptoms of Parkinson's disease.[13]

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